

Technical Monograph: 2-Methyl-4,5-dimethoxycrotonophenone

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Compound of Interest

Compound Name: *1-(4,5-Dimethoxy-2-methylphenyl)but-2-en-1-one*

CAS No.: 207233-94-1

Cat. No.: B1616737

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Chemical Architecture & Physicochemical Profile

2-Methyl-4,5-dimethoxycrotonophenone is a functionalized aryl ketone characterized by a highly electron-rich aromatic ring coupled to an electron-deficient

-unsaturated carbonyl system. Its structural distinctiveness lies in the ortho-methyl blockade (position 2), which exerts significant steric control over subsequent cyclization or addition reactions.

Structural Data

Property	Specification
IUPAC Name	(E)-1-(4,5-dimethoxy-2-methylphenyl)but-2-en-1-one
CAS Number	207233-94-1
Molecular Formula	C ₁₃ H ₁₆ O ₃
Molecular Weight	220.27 g/mol
SMILES	<chem>COC1=C(OC)C=C(C(=O)C=CC)C(C)=C1</chem>
Key Functional Groups	-unsaturated ketone (Michael acceptor), Veratrole moiety
LogP (Predicted)	~2.5 - 2.8 (Lipophilic)

Electronic Character

The molecule features a "push-pull" electronic system:

- **The Push:** The 4,5-dimethoxy groups (veratrole motif) strongly donate electron density into the phenyl ring via resonance (+M effect).
- **The Pull:** The crotonyl carbonyl group withdraws density, activating the β -carbon of the alkene for nucleophilic attack.
- **The Steer:** The 2-methyl group provides steric bulk, forcing planarity adjustments and directing electrophilic aromatic substitutions or cyclizations to the opposing ortho-position (position 6).

Synthetic Pathways & Production Logic

For research applications, the synthesis of 2-Methyl-4,5-dimethoxycrotonophenone typically follows a Friedel-Crafts acylation strategy. The choice of reagents here is critical to avoid polymerization of the crotonyl moiety.

Protocol: Friedel-Crafts Acylation (Lewis Acid Mediated) [2]

Rationale: Direct acylation of 3,4-dimethoxytoluene (homoveratrole) is preferred over Grignard additions to nitriles due to higher atom economy and regioselectivity.

- Substrate Preparation: Dissolve 3,4-dimethoxytoluene in anhydrous Dichloromethane (DCM).
- Catalyst Activation: Cool to 0°C. Slowly add Aluminum Chloride () or Tin(IV) Chloride (). Note: is milder and reduces polymerization of the crotonyl chloride.
- Acylating Agent: Dropwise addition of crotonyl chloride (or crotonic anhydride).
- Regiocontrol: The 1-methyl group directs ortho/para. The 3,4-dimethoxy groups direct ortho/para. The position para to the 4-methoxy group (position 1 relative to the ring, creating the 2-methyl product) is electronically favored and sterically accessible.
- Quench & Isolation: Pour over crushed ice/HCl. Extract with DCM. Recrystallize from Ethanol/Hexane.

Mechanistic Pathway Diagram[1][3]



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Figure 1: Friedel-Crafts synthesis pathway emphasizing the transition from homoveratrole to the target crotonophenone.

Core Reactivity: The Indanone Gateway

The primary utility of 2-Methyl-4,5-dimethoxycrotonophenone in drug development is its role as a precursor for substituted indanones via acid-mediated cyclization (Nazarov-type or Friedel-Crafts alkylation).

The "Blocked Ortho" Advantage

In typical crotonophenone cyclizations, ring closure can occur at either ortho position. However, this molecule possesses a methyl group at C2.

- Result: Cyclization is forced exclusively to C6.
- Product: 4,5,6-Trimethoxy-like scaffolds (specifically 4-methyl-5,6-dimethoxy-3-methyl-1-indanone derivatives).

This regiocontrol is vital for synthesizing analogs of Donepezil (Aricept) or Indatraline, where the position of methoxy groups on the fused ring system dictates receptor binding affinity.

Experimental Protocol: Cyclization to Indanone

- Reagent: Polyphosphoric Acid (PPA) or Triflic Acid ().
- Conditions: Heat neat or in high-boiling solvent (e.g., Toluene) at 80-100°C.
- Mechanism: Protonation of the enone
formation of a pentadienyl cation
conrotatory electrocyclic ring closure
re-aromatization.

Impurity Profiling & Safety (Michael Acceptor Status)

In the context of pharmaceutical manufacturing, 2-Methyl-4,5-dimethoxycrotonophenone is structurally flagged as a Potential Genotoxic Impurity (PGI) due to its Michael acceptor moiety.

The Michael Acceptor Risk

The

-unsaturated ketone motif can covalently bind to nucleophilic residues (Cysteine thiols, DNA bases) via 1,4-addition.

- Toxicological Alert: Skin sensitization and potential mutagenicity.
- Analytical Monitoring: If this compound is used as an intermediate, residual levels in the final API must be controlled to ppm levels (typically < threshold of toxicological concern, TTC).

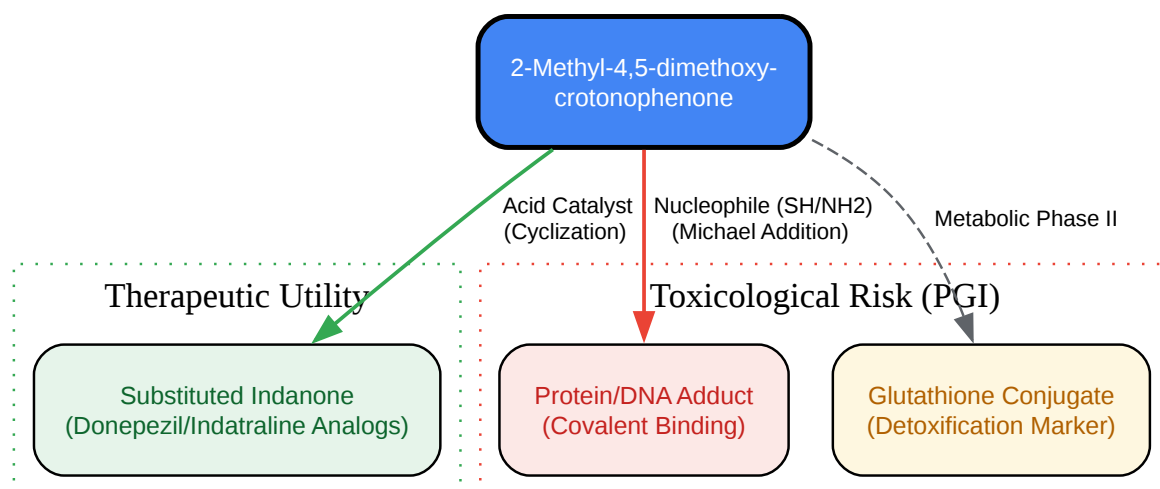
Analytical Detection (LC-MS/MS)

For detection in complex matrices (silicone extracts or reaction mixtures), the following transitions are characteristic:

- Ionization: ESI Positive Mode.
- Precursor Ion:

m/z.
- Key Fragments:
 - 165 m/z: Loss of the crotonyl tail (), leaving the dimethyl-methoxy-phenyl cation.
 - 193 m/z: Loss of CO (carbonyl).

Reactivity & Degradation Logic



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Figure 2: Dual pathway analysis showing the constructive synthetic route (Green) versus the toxicological impurity pathway (Red).

Summary of Applications

- **Scaffold Synthesis:** A rigid, regiodefined precursor for tricyclic pharmacophores (indanones, indenones).
- **Environmental Marker:** Identified in the Norman Network as a substance of interest in environmental screening, likely arising from polymer degradation or specific industrial effluents.
- **Analytical Standard:** Used to calibrate impurity profiles for drugs synthesized via crotonyl-Friedel-Crafts routes.

References

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